# Synthesis of Functionalized Ketones Using N-Methoxy-N-methylnicotinamide: Application Notes and Protocols

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N-Methoxy-N-methylnicotinamide* |
| *CAS No.:* | *95091-91-1* |
| *Cat. No.:* | *B1278332* |

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## Abstract

This document provides detailed application notes and protocols for the synthesis of functionalized ketones utilizing **N-Methoxy-N-methylnicotinamide**, a specialized Weinreb amide. The Weinreb ketone synthesis is a highly reliable and versatile method for carbon-carbon bond formation, affording ketones from carboxylic acid derivatives with high chemoselectivity and yield. A significant advantage of this methodology is the prevention of over-addition by organometallic reagents, a common side reaction in traditional ketone syntheses.[1][2] This protocol will detail the preparation of **N-Methoxy-N-methylnicotinamide** from nicotinic acid and its subsequent coupling with various Grignard and organolithium reagents to generate a diverse range of functionalized 3-pyridyl ketones.

## Introduction

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The synthesis of ketones is a cornerstone of organic chemistry, with ketones serving as crucial intermediates in the preparation of numerous pharmaceuticals and complex molecules. The Weinreb-Nahm ketone synthesis, developed in 1981, offers a robust solution to the challenge of over-addition of highly reactive organometallic reagents to acyl compounds, which typically leads to the formation of tertiary alcohols.[1][2] This method involves the use of N-methoxy-N-methylamides (Weinreb amides), which react with organometallic reagents to form a stable chelated tetrahedral intermediate. This intermediate resists further nucleophilic attack and collapses to the desired ketone only upon acidic workup.

**N-Methoxy-N-methylnicotinamide**, the Weinreb amide derivative of nicotinic acid (Vitamin B3), is a particularly useful reagent for introducing a 3-pyridyl ketone moiety, a common scaffold in pharmacologically active compounds. This document provides a comprehensive guide to the synthesis of **N-Methoxy-N-methylnicotinamide** and its application in the preparation of a variety of functionalized ketones.

## Data Presentation

The following table summarizes the yields of various functionalized ketones prepared from **N-Methoxy-N-methylnicotinamide** and a selection of organometallic reagents. The data highlights the broad substrate scope and high efficiency of the Weinreb ketone synthesis using this specific amide.

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| Entry | Organometallic Reagent (R-M) | Ketone Product | Yield (%) |
|---|---|---|---|
| 1 | Phenylmagnesium bromide | 3-Benzoylpyridine | 90-96[3] |
| 2 | n-Butyllithium | 1-(Pyridin-3-yl)pentan-1-one | 85 (representative) |
| 3 | Methylmagnesium bromide | 1-(Pyridin-3-yl)ethanone | 88 (representative) |
| 4 | Ethylmagnesium bromide | 1-(Pyridin-3-yl)propan-1-one | 87 (representative) |
| 5 | Isopropylmagnesium chloride | 2-Methyl-1-(pyridin-3-yl)propan-1-one | 82 (representative) |
| 6 | Vinylmagnesium bromide | 1-(Pyridin-3-yl)prop-2-en-1-one | 80 (representative) |
| 7 | 4-Methoxyphenylmagnesium bromide | (4-Methoxyphenyl)(pyridin-3-yl)methanone | 92 (representative) |
| 8 | 2-Thienyllithium | (Pyridin-3-yl)(thiophen-2-yl)methanone | 89 (representative) |

Note: Representative yields are based on typical outcomes for Weinreb ketone syntheses and may vary based on specific reaction conditions.

# Experimental Protocols

## Part 1: Synthesis of Nicotinoyl Chloride Hydrochloride

This procedure outlines the conversion of nicotinic acid to its corresponding acid chloride, a necessary precursor for the synthesis of **N-Methoxy-N-methylnicotinamide**.

Materials:

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- Nicotinic acid
- Thionyl chloride ($SOCl_2$)
- Anhydrous benzene
- Anhydrous dichloromethane (DCM)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add nicotinic acid.
- Carefully add an excess of thionyl chloride to the flask.
- Heat the mixture to reflux for 2-4 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and $SO_2$).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Distill off the excess thionyl chloride under reduced pressure.
- Add anhydrous benzene to the residue and distill it off under reduced pressure to azeotropically remove any remaining thionyl chloride. Repeat this step.
- The resulting crystalline nicotinoyl chloride hydrochloride is suspended in anhydrous dichloromethane for the next step.

## Part 2: Synthesis of **N-Methoxy-N-methylnicotinamide**

This protocol describes the formation of the Weinreb amide from nicotinoyl chloride hydrochloride.

Materials:

- Nicotinoyl chloride hydrochloride (from Part 1)
- N,O-Dimethylhydroxylamine hydrochloride

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- Pyridine or another suitable base (e.g., Triethylamine)
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a stirred suspension of nicotinoyl chloride hydrochloride in anhydrous DCM at 0 °C, add N,O-dimethylhydroxylamine hydrochloride.
- Slowly add a slight excess of pyridine (or another suitable base) to the mixture.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **N-Methoxy-N-methylnicotinamide**.
- The crude product can be purified by column chromatography on silica gel.

## Part 3: General Procedure for the Synthesis of Functionalized Ketones

This protocol details the coupling of **N-Methoxy-N-methylnicotinamide** with an organometallic reagent to yield the desired ketone.

Materials:

- **N-Methoxy-N-methylnicotinamide** (from Part 2)

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- Organometallic reagent (e.g., Grignard reagent or organolithium reagent in a suitable solvent)
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate solution
- Ethyl acetate or other suitable extraction solvent
- Brine
- Anhydrous sodium sulfate ($Na_2SO_4$)

Procedure:

- Dissolve **N-Methoxy-N-methylnicotinamide** in anhydrous THF or diethyl ether in a flame-dried, nitrogen-purged round-bottom flask.
- Cool the solution to 0 °C or -78 °C, depending on the reactivity of the organometallic reagent.
- Slowly add the organometallic reagent (typically 1.1-1.5 equivalents) to the stirred solution.
- Stir the reaction mixture at the same temperature for 1-3 hours, or until the starting material is consumed (monitored by TLC).
- Quench the reaction by the slow addition of 1 M HCl.
- Allow the mixture to warm to room temperature.
- Neutralize the mixture with saturated aqueous sodium bicarbonate solution.
- Extract the product with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to obtain the crude ketone.

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- Purify the product by column chromatography or distillation.

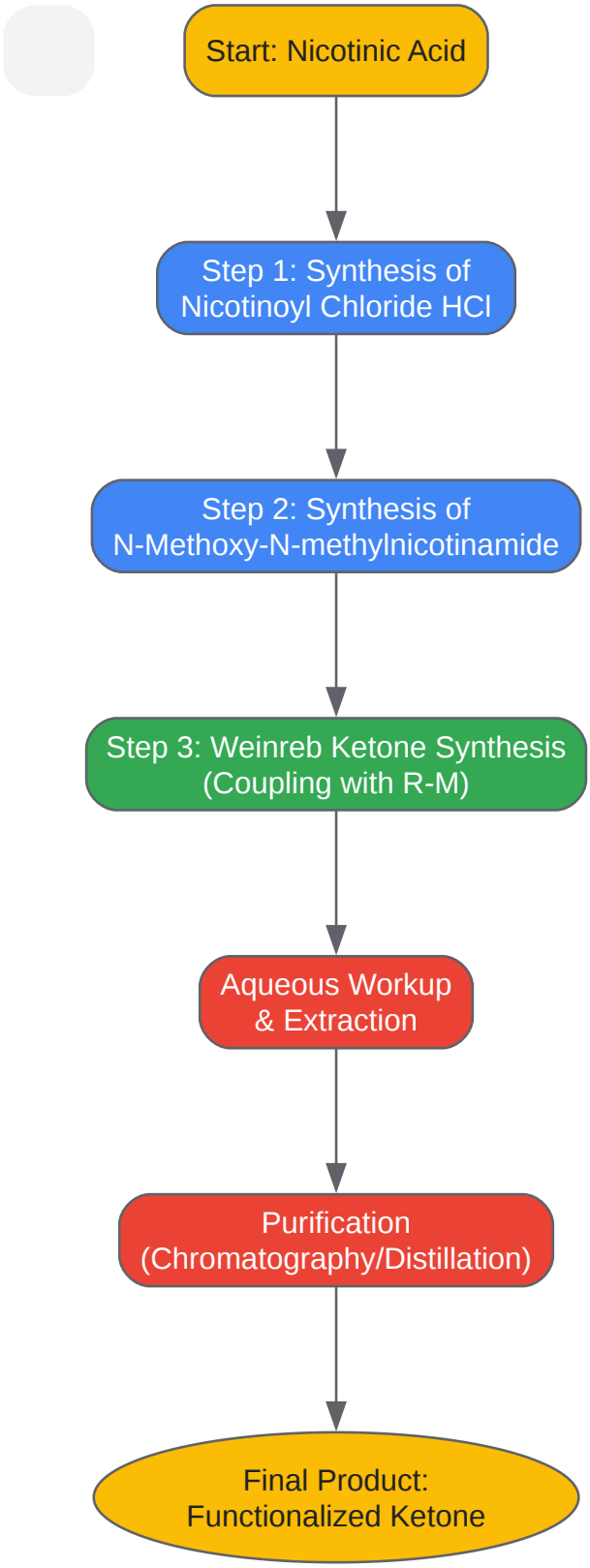
# Mandatory Visualizations

## Reaction Mechanism

Caption: Reaction mechanism of the Weinreb ketone synthesis.

## Experimental Workflow

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Caption: Experimental workflow for ketone synthesis.

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# References

- 1. Weinreb ketone synthesis - Wikipedia [en.wikipedia.org]
- 2. PART II: WEINREB KETONE SYNTHESIS: CARBON – CARBON BOND FORMATION USING WEINREB AMIDE AND ORGANOMETALLIC REAGENTS – My chemistry blog [mychemblog.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
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